

An In-Depth Technical Guide to the Anthraquinone Backbone of Disperse Blue 91

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Compound of Interest

Compound Name: Disperse blue 91

Cat. No.: B1173503

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Blue 91, a synthetic dye with the CAS number 12222-89-8, is a member of the anthraquinone class of compounds, which are known for their vibrant colors and diverse biological activities. This technical guide provides a comprehensive overview of the core anthraquinone structure of **Disperse Blue 91**, including its physicochemical properties, synthesis, and analytical characterization. Furthermore, it delves into the potential relevance of the anthraquinone scaffold in drug development, drawing parallels with other bioactive molecules of the same class. Detailed experimental protocols and data are presented to facilitate further research and application in medicinal chemistry and materials science.

Introduction

Disperse dyes are a class of synthetic colorants with low water solubility, primarily used for dyeing hydrophobic fibers such as polyester and acetate.[1] **Disperse Blue 91** is a notable member of this family, characterized by its deep blue hue and good fastness properties. At its core lies the 9,10-anthraquinone skeleton, a tricyclic aromatic structure that is the chromophore responsible for its color.[1] The inherent planarity and potential for chemical modification of the anthraquinone backbone have made its derivatives a subject of significant interest beyond the textile industry, particularly in the field of drug discovery.[2][3] Anthraquinone-based compounds have been investigated for a range of therapeutic applications, including as anticancer agents. [2][4]

This guide aims to provide a detailed technical understanding of **Disperse Blue 91**, focusing on its anthraquinone core. It is intended for researchers and professionals who wish to explore its properties for potential applications in materials science, analytical chemistry, or drug development.

Chemical and Physical Properties

Disperse Blue 91 is identified by the CAS number 12222-89-8 and has the molecular formula $C_{20}H_{21}NO_5$. The key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	355.38 g/mol	
Molecular Formula	$C_{20}H_{21}NO_5$	
CAS Number	12222-89-8	
Appearance	Blue powder/crystals	
Solubility	Low in water; soluble in some organic solvents	[5]

Fastness Properties (AATCC Standards):

Fastness Test	Fading Rating	Staining Rating
Ironing	3	
Light	6	
Perspiration	5	5
Washing	5	5

Synthesis of the Anthraquinone Backbone

The synthesis of **Disperse Blue 91**, like many other substituted anthraquinone dyes, is typically achieved through a nucleophilic substitution reaction, often an Ullmann condensation.

[1] This reaction involves the coupling of an amine with a halogenated anthraquinone derivative in the presence of a copper catalyst.

General Synthetic Approach: Ullmann Condensation

The Ullmann condensation is a versatile method for forming carbon-nitrogen bonds. In the context of anthraquinone dye synthesis, it typically involves the reaction of a haloanthraquinone with an appropriate amine. The general mechanism is believed to involve the formation of a copper(I)-amine complex that then undergoes oxidative addition to the haloanthraquinone.

Caption: Generalized workflow for the Ullmann condensation reaction.

Postulated Synthesis of Disperse Blue 91

While a specific, detailed protocol for the synthesis of **Disperse Blue 91** is not readily available in the public domain, a plausible synthetic route can be postulated based on its molecular formula and the common synthetic strategies for analogous compounds. The structure is likely 1-hydroxy-4-(p-hydroxyethyl anilino)anthraquinone. The synthesis would therefore involve the condensation of 1,4-dihydroxyanthraquinone (quinizarin) or a related derivative with 2-(4-aminophenyl)ethanol.

Reaction:

1,4-dihydroxyanthraquinone + 2-(4-aminophenyl)ethanol → 1-hydroxy-4-(p-hydroxyethyl anilino)anthraquinone

Experimental Protocols

Illustrative Synthesis of a 1,4-Disubstituted Anthraquinone Derivative

This protocol is a general representation of an Ullmann condensation for the synthesis of a substituted anthraquinone dye and can be adapted for the synthesis of **Disperse Blue 91**.

Materials:

- 1,4-dihydroxyanthraquinone (quinizarin)

- 2-(4-aminophenyl)ethanol
- Copper(I) bromide (CuBr)
- Potassium carbonate (K₂CO₃)
- N,N-Dimethylformamide (DMF)
- Methanol
- Dichloromethane
- Silica gel for column chromatography

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 1,4-dihydroxyanthraquinone (1 equivalent), 2-(4-aminophenyl)ethanol (1.1 equivalents), copper(I) bromide (0.1 equivalents), and potassium carbonate (2 equivalents).
- Add a suitable volume of DMF to dissolve the reactants.
- Heat the reaction mixture to 120-130 °C and maintain for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous mixture with dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the desired 1-hydroxy-4-(p-hydroxyethyl anilino)anthraquinone.

Caption: Experimental workflow for the synthesis of **Disperse Blue 91**.

Analytical Characterization by HPLC-DAD-MS

High-Performance Liquid Chromatography coupled with a Diode Array Detector and a Mass Spectrometer is a powerful technique for the identification and quantification of disperse dyes.

Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity II or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 10 mM Ammonium Acetate in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: Start with 30% B, ramp to 95% B over 20 minutes, hold for 5 minutes, then return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- DAD Wavelength: 200-700 nm, monitoring at the λ_{max} of **Disperse Blue 91**.
- Mass Spectrometer: Agilent 6120 Quadrupole LC/MS or equivalent with an electrospray ionization (ESI) source in positive ion mode.
- MS Scan Range: m/z 100-500.

Sample Preparation:

- Accurately weigh approximately 10 mg of the **Disperse Blue 91** sample.
- Dissolve the sample in 10 mL of a suitable solvent (e.g., methanol or DMF) to prepare a stock solution of 1 mg/mL.
- Prepare a series of dilutions from the stock solution for calibration.
- Filter the solutions through a 0.45 μ m syringe filter before injection.

Caption: Workflow for the analytical characterization of **Disperse Blue 91**.

Relevance to Drug Development: The Anthraquinone Scaffold

The anthraquinone core is not only a chromophore but also a privileged scaffold in medicinal chemistry. Numerous natural and synthetic anthraquinone derivatives have demonstrated significant biological activities, particularly as anticancer agents.^{[2][3]}

Mechanism of Action: Topoisomerase Inhibition

One of the most well-established mechanisms of action for several anthraquinone-based anticancer drugs, such as Doxorubicin and Mitoxantrone, is the inhibition of topoisomerase enzymes.^{[3][4]} Topoisomerases are essential for resolving DNA topological problems during replication, transcription, and recombination. By stabilizing the topoisomerase-DNA cleavage complex, these drugs lead to DNA strand breaks and ultimately trigger apoptosis in rapidly dividing cancer cells.^[4]

Caption: Signaling pathway of topoisomerase inhibition by anthraquinones.

Given that **Disperse Blue 91** possesses the fundamental anthraquinone backbone, it is plausible that it or its derivatives could exhibit similar biological activities. The substituents on the anthraquinone ring play a crucial role in the molecule's ability to interact with biological targets. Therefore, **Disperse Blue 91** could serve as a lead compound for the design and synthesis of novel topoisomerase inhibitors or other potential therapeutic agents. Further research is warranted to explore the biological activity profile of **Disperse Blue 91** and its derivatives.

Conclusion

Disperse Blue 91 is an anthraquinone-based dye with a well-defined chemical identity and established applications in the textile industry. This technical guide has provided a detailed overview of its core structure, physicochemical properties, a plausible synthetic route, and methods for its analytical characterization. The exploration of the anthraquinone scaffold's relevance in drug development highlights the potential for **Disperse Blue 91** to be a starting point for the discovery of new bioactive molecules. The provided experimental frameworks offer

a solid foundation for researchers and scientists to further investigate and harness the properties of this intriguing anthraquinone derivative.

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